Personal Protective Equipment (PPE) & Handling Guide: (2-Hydroxyphenyl)acetate

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Compound of Interest

Compound Name:	*(2-Hydroxyphenyl)acetate*
Cat. No.:	*B1239127*

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Content Type: Operational Safety & Technical Guide Target Audience: Synthetic Chemists, Medicinal Chemists, and Lab Managers Chemical Focus: (2-Hydroxyphenyl)acetic acid (CAS: 614-75-5) and its ester/salt derivatives.[1]

Executive Safety Summary

(2-Hydroxyphenyl)acetic acid is a bifunctional building block containing both a phenolic hydroxyl group and a carboxylic acid moiety.[1][2] While often categorized as a standard organic irritant, its structural relationship to phenol necessitates a higher degree of caution regarding dermal absorption and mucous membrane irritation than simple aliphatic acids.[2]

The Core Risk: The primary operational hazard is irritation to the respiratory tract and ocular damage from dust generation during weighing, coupled with the potential for dermal sensitization typical of phenolic compounds.[2]

Quick-Reference Hazard Matrix

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Hazard Class	GHS Code	Description	Critical Control
Skin Irritation	H315	Causes skin irritation	Nitrile Gloves (min 0.11mm)
Eye Irritation	H319	Causes serious eye irritation	Safety Glasses w/ Side Shields (Goggles for powder)
STOT SE 3	H335	May cause respiratory irritation	Fume Hood or N95 Respirator

Mechanistic Risk Assessment (The "Why")

Expert Insight: Many researchers treat phenylacetic acid derivatives casually.[2] However, the ortho-hydroxyl substitution increases the compound's polarity and potential for hydrogen bonding.[1][2]

- Dermal Interaction: Unlike simple benzene derivatives, the phenolic hydroxyl group can facilitate interaction with skin proteins.[2] While less corrosive than pure phenol, **(2-Hydroxyphenyl)acetate** can cause dermatitis upon repeated exposure.[1][2]
- Dust Aerosolization: As a crystalline solid (MP ~145°C), the static-prone nature of the powder leads to "flying" particles during transfer.[2] Inhalation of these phenolic-acid particulates triggers immediate mucous membrane inflammation.[1][2]
- Acid-Base Reactivity: In basic aqueous media, the compound forms a dianion (phenolate/carboxylate).[1][2] This solution is significantly more nucleophilic and can degrade standard latex gloves faster than the neutral solid.[2]

PPE Specifications & Selection Logic

This protocol relies on a Barrier-Redundancy Model.[1][2] We do not rely on a single layer of protection for critical handling steps.[2]

A. Hand Protection (Glove Matrix)

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Standard latex gloves are insufficient due to poor organic acid resistance and potential for undetected micro-perforation.[2]

Procedure	Recommended Material	Thickness	Breakthrough Time (Est.)	Rationale
Solid Weighing	Nitrile (Disposable)	4-5 mil (0.10 - 0.12 mm)	>480 min (Solid)	Solid state limits permeation; primary risk is contact dust.[1]
Solution Prep (<1M)	Nitrile (Double Gloved)	Outer: 5 milInner: 4 mil	>120 min	Double gloving provides a visual indicator of breach and redundant barrier.[1]
Synthesis/Workup	Nitrile (Extended Cuff)	8-12 mil	>240 min	Protects wrist gap during separatory funnel shaking or filtration.[1][2]

B. Respiratory & Eye Protection[2][3][4][5][6][7]

- Primary Engineering Control: All open handling must occur inside a certified chemical fume hood operating at 80–100 fpm face velocity.[2]
- Secondary PPE (If Hood Unavailable): A fit-tested N95 or P100 particulate respirator is mandatory if handling powders outside a containment enclosure.[1][2]
- Eye Protection:
  - Standard: ANSI Z87.1 compliant safety glasses with side shields.[2]
  - High Risk:[1] Chemical splash goggles are required during rotary evaporation or vigorous stirring where aerosol/splash risk exists.[2]

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Operational Protocols

Protocol A: Safe Weighing & Transfer

Objective: Transfer solid (2-Hydroxyphenyl)acetic acid without generating inhalable dust or contaminating the balance area.[1][2]

- Pre-Weigh Preparation:
  - Don PPE: Lab coat (buttoned), safety glasses, and single nitrile gloves.[1]
  - Place a static-dissipative mat or wipe the balance area with an anti-static cloth.[1][2] Phenolic acids are prone to static cling.[2]
- The Transfer:
  - Use a disposable antistatic weighing boat.[2]
  - Technique: Do not pour from the stock bottle. Use a clean spatula to transfer small amounts.[2]
  - Immediately recap the stock bottle after removing the required amount.
- Post-Transfer Decontamination:
  - Wipe the balance area with a wet paper towel (water/ethanol mixture).[2]
  - Why? Dry wiping spreads the dust; wet wiping captures it.[2]
  - Dispose of the paper towel as solid chemical waste.[2]

Protocol B: Solution Preparation

Objective: Dissolve the solid while mitigating exothermic risks (if using bases) and splash hazards.[2]

- Setup:

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- Secure the receiving flask (round bottom or volumetric) with a clamp before adding solvent.[2]
- Place the flask in a secondary container (plastic tray).

- Solvent Addition:
  - Add the solid first, then the solvent.[2]
  - Caution: If converting to the salt form using Sodium Hydroxide (NaOH) or Potassium Carbonate (K2CO3), add the base slowly. The deprotonation of the carboxylic acid and phenol is exothermic.[2]
- Visual Check:
  - Inspect gloves for yellow/brown discoloration (indicative of oxidation/contamination).[2] Change immediately if observed.[2][3]

Visual Decision Aids

Figure 1: PPE Selection Decision Tree

Caption: Logic flow for selecting appropriate PPE based on the physical state and concentration of **(2-Hydroxyphenyl)acetate**.

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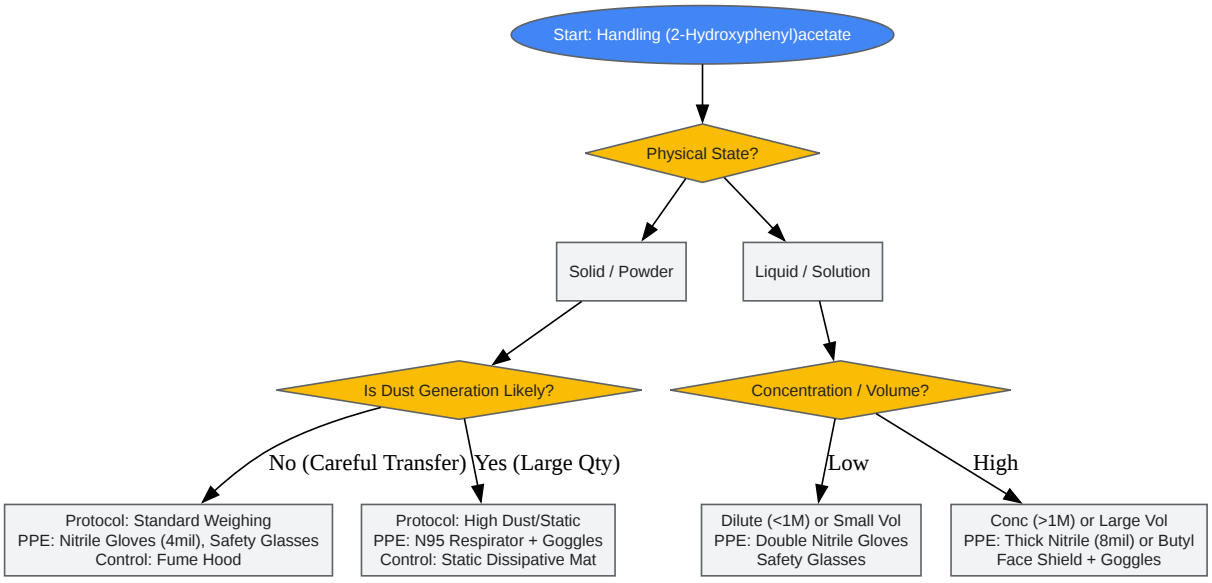

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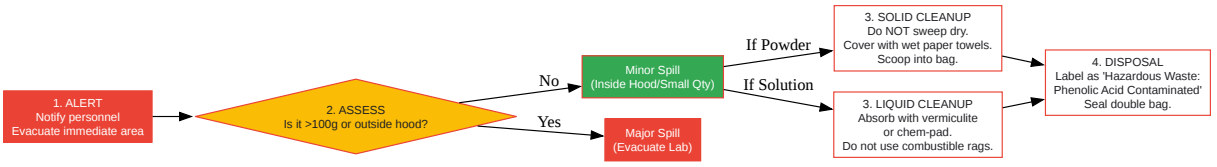
Figure 2: Emergency Spill Response Workflow

Caption: Step-by-step response protocol for solid or liquid spills in the laboratory.



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[1][2]
Emergency & Disposal Procedures
First Aid (Self-Validating Steps)[1][2]

- Eye Contact: Immediately flush with water for 15 minutes.[2][4] Validation: Hold eyelids apart; ensure water reaches the entire surface.[2] Do not stop early.
- Skin Contact: Wash with soap and copious amounts of water.[2][5][4] Expert Note: Unlike pure phenol, PEG 300/400 is not strictly mandated for this derivative, but thorough soap washing is critical to remove the lipophilic residue.[2]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention immediately (indicates potential laryngeal edema).[1][2]

Waste Disposal[2]

- Classification: Hazardous Chemical Waste.[2]
- Segregation: Segregate into Solid Organic Waste (for powders/contaminated wipes) or Liquid Organic Waste (for solutions).[1][2]
- Labeling: Clearly mark containers with "Contains Phenolic Acid Derivative - Irritant."[1][2]
- Prohibited: Do NOT dispose of down the drain. Phenolic compounds are toxic to aquatic life and disrupt municipal water treatment bacteria.[2]

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- To cite this document: BenchChem. [Personal Protective Equipment (PPE) & Handling Guide: (2-Hydroxyphenyl)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239127/docs#personal-protective-equipment-ppe-handling-guide-2-hydroxyphenyl-acetate]

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